Comparative Guide: N,N-Dimethyl-2-(2-methylanilino)acetamide vs. Structural Analogs

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Compound of Interest	
Compound Name:	*N,N-dimethyl-2-(2-methylanilino)acetamide*
CAS No.:	*104097-07-6*
Cat. No.:	*B13743568*

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A Technical Analysis of Alpha-Anilinoacetamides and Retro-Inverso Isomers

Executive Summary

N,N-dimethyl-2-(2-methylanilino)acetamide (CAS 104097-07-6) represents a specific class of

-anilinoacetamides, distinct from the widely used anilides (e.g., Lidocaine). While anilides are characterized by an aryl-nitrogen attached to the carbonyl carbon (

), the target compound features an aryl-nitrogen attached to the

-carbon (

).

This structural inversion—often termed a "retro-amide" or "retro-inverso" modification—dramatically alters the physicochemical and biological profile. This guide compares the target

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compound against two key alternatives:

- The "Reverse" Isomer (Anilide): N-(2-methylphenyl)-2-(dimethylamino)acetamide (Lidocaine-like scaffold).
- The Electronic Analog: N,N-dimethyl-2-(2-methoxyanilino)acetamide (Bioisostere).

Key Finding: While the anilide isomer is a potent Na

channel blocker (local anesthetic), the

-anilinoacetamide scaffold is frequently associated with anticonvulsant activity (via NMDA glycine site modulation) and enhanced metabolic stability against amidases.

Chemical Identity & Structural Logic

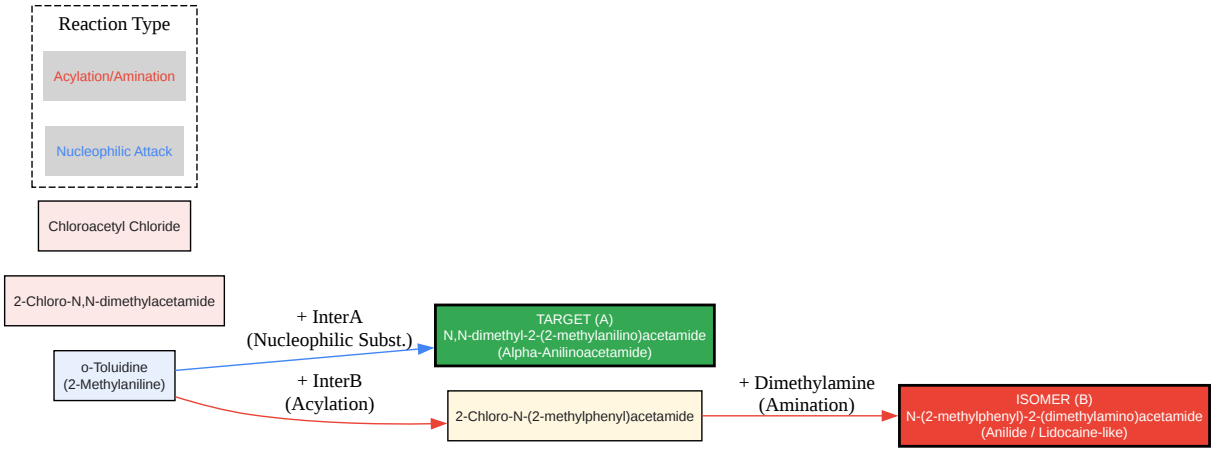
The core distinction lies in the connectivity of the amide bond relative to the aromatic ring. This "Retro-Inverso" relationship is critical for receptor binding affinity.

Feature	Target Compound **(A)**	Reverse Isomer **(B)**	Methoxy Analog **(C)**
Systematic Name	N,N-dimethyl-2-(2-methylanilino)acetamide	N-(2-methylphenyl)-2-(dimethylamino)acetamide	N,N-dimethyl-2-(2-methoxyanilino)acetamide
CAS Number	104097-07-6	6639-22-1	104097-13-4
Class	-Anilinoacetamide	Anilide (Amino-amide)	-Anilinoacetamide
Core Structure			
Electronic Effect	Weakly activating ( )	Weakly activating ( )	Strongly activating ( )
Primary Application	Anticonvulsant / Research	Local Anesthetic	Anticonvulsant / Research

Structural Visualization (Graphviz)

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The diagram below illustrates the synthesis pathways and structural divergence between the Target (A) and its Reverse Isomer (B).



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Caption: Synthesis divergence: The Target (A) is formed via direct alkylation of the aniline, while the Isomer (B) requires acylation followed by amination.

Comparative Properties & Performance

Physicochemical Profile

The "Retro" modification significantly impacts basicity and lipophilicity.

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Property	Target (Alpha-Anilino)	Isomer (Anilide)	Comparison Insight
LogP (Predicted)	~1.8 - 2.1	~1.5 - 1.8	Target is more lipophilic due to the -alkyl aniline vs. amide -aryl.
pKa (Base)	~4.5 - 5.0 (Aniline N)	~7.8 - 8.2 (Tertiary Amine)	Critical: The Isomer is a stronger base (protonated at physiological pH), essential for Na channel binding. The Target is a weaker base.
H-Bond Donors	1 ( )	1 (amide)	Isomer's amide is a donor; Target's aniline is a donor but sterically hindered.
Metabolic Stability	High	Moderate	Anilides are susceptible to amidases. The Target (glycinamide) is more resistant to hydrolysis.

Biological Activity Prediction

- Target (Anilinoacetamide): The structural motif resembles glycinamide anticonvulsants (e.g., Remacemide analogs). The reduced basicity makes it less effective as a local anesthetic but potentially active at the NMDA receptor (glycine site) or as a voltage-gated ion channel modulator [1].

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- Isomer (Anilide): This is a classic Class I antiarrhythmic / Local Anesthetic pharmacophore. The protonated tertiary amine binds to the inner pore of the Na

  channel.

Experimental Protocols

Protocol A: Synthesis of N,N-dimethyl-2-(2-methylanilino)acetamide (Target)

Use this protocol to generate the target compound for SAR studies.

Reagents:

- o-Toluidine (1.0 eq)
- 2-Chloro-N,N-dimethylacetamide (1.1 eq)
- Potassium Carbonate (

) (2.0 eq)
- Potassium Iodide (KI) (0.1 eq, Catalyst)
- Solvent: Acetonitrile (

) or DMF.

Step-by-Step Methodology:

- Setup: In a round-bottom flask equipped with a reflux condenser, dissolve o-toluidine (10 mmol) in Acetonitrile (20 mL).
- Addition: Add anhydrous

  (20 mmol) and catalytic KI (1 mmol).
- Alkylation: Dropwise add 2-Chloro-N,N-dimethylacetamide (11 mmol) while stirring.
- Reaction: Heat to reflux (

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) for 6-12 hours. Monitor by TLC (Mobile phase: Hexane/EtOAc 3:1). The spot for o-toluidine should disappear.

- Workup: Cool to room temperature. Filter off the inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve the residue in Ethyl Acetate, wash with water (

) and brine. Dry over

  . Purify via column chromatography (Silica gel, Hexane/EtOAc gradient).
- Characterization: Confirm structure via

  -NMR (

). Look for the singlet of

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Protocol B: Comparative Stability Assay (Hydrolysis)

Use this protocol to verify the superior metabolic stability of the Target vs. the Isomer.

Reagents:

- Phosphate Buffer Saline (PBS, pH 7.4)
- Rat Liver Microsomes (or simulated gastric fluid for chemical stability)
- HPLC System (C18 column)

Workflow:

- Incubation: Prepare 10

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solutions of Target (A) and Isomer (B) in PBS. Add esterase/amidase mix or microsomes. Incubate at

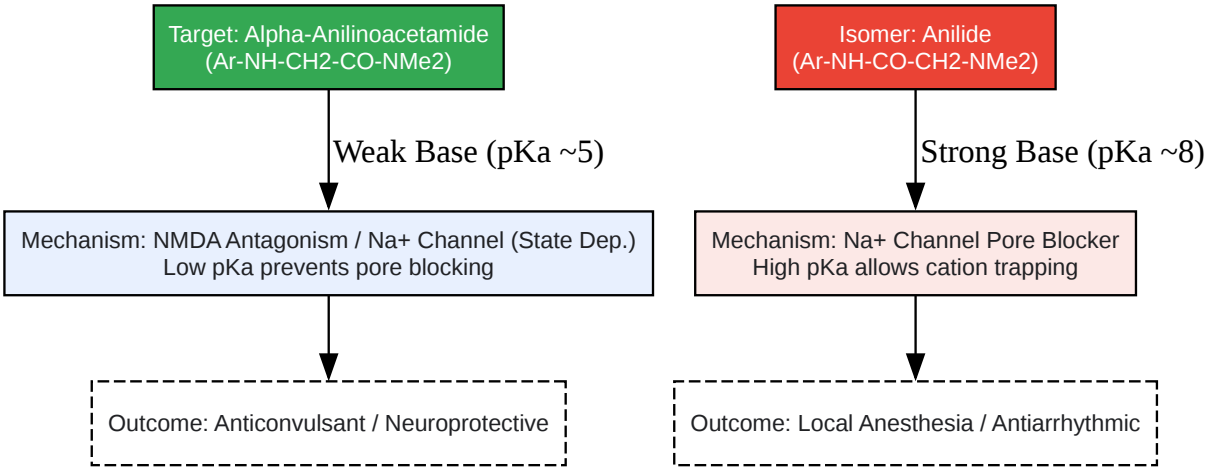
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- Sampling: Aliquot samples at t=0, 30, 60, 120, and 240 min. Quench with ice-cold Acetonitrile.
- Analysis: Centrifuge and inject supernatant into HPLC.
- Expectation: The Isomer (B) will show degradation peaks corresponding to 2,6-dimethylaniline (cleavage of amide). The Target (A) should remain largely intact (>90%) as the

  -alkyl bond is metabolically robust compared to the anilide amide bond.

Biological Mechanism & SAR Analysis[3]

The biological divergence is driven by the Pharmacophore Mapping shown below.



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Caption: Pharmacophore divergence: The basicity (pKa) dictates the mechanism. The Isomer acts as a cation trap in ion channels, while the Target modulates surface receptors.

SAR Insights for Optimization

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- Substitution at C2 (Ortho): The methyl group (Target) provides steric bulk, preventing rapid oxidative metabolism of the ring. Replacing with Methoxy (Analog C) increases electron density, potentially enhancing potency at the glycine site but increasing metabolic clearance.
- Amide Nitrogen: The dimethyl group is optimal for lipophilicity. Replacing with Diethyl (as in Lidocaine) increases steric hindrance and LogP, which may improve blood-brain barrier (BBB) penetration for anticonvulsant activity.

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